

(3-Chloro-5-(trifluoromethyl)pyridin-2-yl)methanol suppliers and cost

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Compound of Interest

Compound Name: (3-Chloro-5-(trifluoromethyl)pyridin-2-yl)methanol

Cat. No.: B1415998

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An In-depth Technical Guide to **(3-Chloro-5-(trifluoromethyl)pyridin-2-yl)methanol** for Researchers and Drug Development Professionals

Introduction

(3-Chloro-5-(trifluoromethyl)pyridin-2-yl)methanol is a fluorinated pyridine derivative that has emerged as a critical building block in the synthesis of novel therapeutic agents and agrochemicals. Its unique trifluoromethyl group significantly influences its biological activity and stability, making it a valuable intermediate in drug discovery.^[1] This guide provides a comprehensive overview of its suppliers, cost, synthesis, and applications, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

(3-Chloro-5-(trifluoromethyl)pyridin-2-yl)methanol is a solid at room temperature with a molecular weight of approximately 211.57 g/mol.^[2] A summary of its key chemical and physical properties is presented in the table below.

Property	Value	Source(s)
CAS Number	1033463-31-8	[2] [3]
Molecular Formula	C7H5ClF3NO	[2] [3]
Molecular Weight	211.57 g/mol	[2]
Purity	Typically ≥95% - 98%	[2] [3]
Appearance	Solid	[3]
Synonyms	[3-chloro-5-(trifluoromethyl)pyridin-2-yl]methanol, 3-Chloro-2-(hydroxymethyl)-5-(trifluoromethyl)pyridine	[2] [3]

Supplier and Cost Analysis

The availability and cost of **(3-Chloro-5-(trifluoromethyl)pyridin-2-yl)methanol** can vary depending on the supplier, purity, and quantity required. The following tables provide a comparative analysis of suppliers and their pricing.

Reputable Suppliers

Supplier	Website
CymitQuimica	--INVALID-LINK--
BOC Sciences	--INVALID-LINK--
Aladdin	--INVALID-LINK--
BLD Pharm	--INVALID-LINK--
Matrix Scientific	--INVALID-LINK--

Comparative Cost Analysis

Supplier	Quantity	Price (EUR)
CymitQuimica	100 mg	€26.00
250 mg	€37.00	
1 g	€88.00	
5 g	€242.00	
10 g	€584.00	

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to request a quote from the suppliers for the most up-to-date pricing.

Synthesis and Manufacturing

The synthesis of **(3-Chloro-5-(trifluoromethyl)pyridin-2-yl)methanol** and related trifluoromethyl-pyridines often involves multi-step processes. A common strategy is the fluorination of a corresponding trichloromethyl-pyridine precursor. For instance, 2,3-dichloro-5-(trichloromethyl)pyridine can be fluorinated using anhydrous hydrogen fluoride in a liquid phase reaction to yield 3-chloro-2-fluoro-5-(trifluoromethyl)pyridine.^[4] This intermediate can then potentially be converted to the desired alcohol.



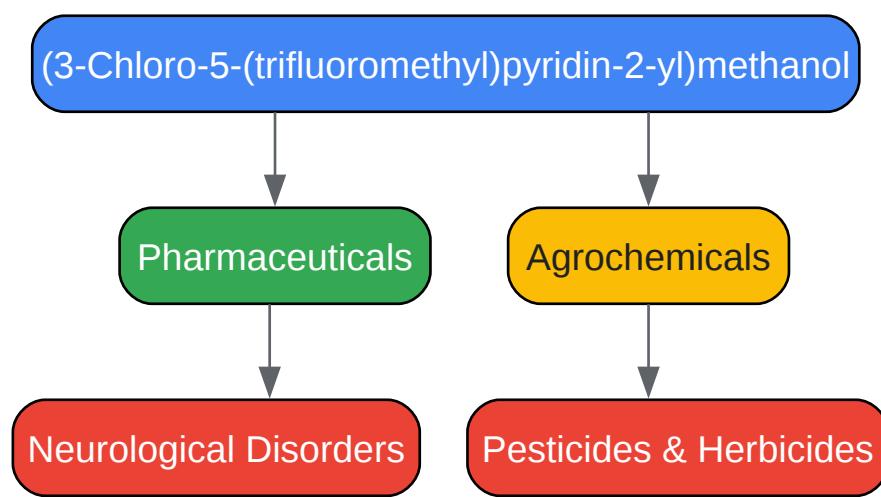
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Caption: A plausible synthetic pathway for **(3-Chloro-5-(trifluoromethyl)pyridin-2-yl)methanol**.

Applications in Research and Development

The trifluoromethyl group in **(3-Chloro-5-(trifluoromethyl)pyridin-2-yl)methanol** enhances its biological activity, making it a valuable component in the development of new drugs and agrochemicals.^[1]

- Pharmaceutical Development: This compound serves as a key intermediate in synthesizing pharmaceuticals, particularly those targeting neurological disorders.^[1] The trifluoromethyl group can improve metabolic stability and binding affinity of the final drug molecule.
- Agrochemicals: It is utilized in the formulation of more potent and environmentally friendly pesticides and herbicides.^[1] Trifluoromethylpyridines are a key structural motif in many active agrochemical ingredients.^[5]



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Caption: Key application areas of **(3-Chloro-5-(trifluoromethyl)pyridin-2-yl)methanol**.

Quality Control and Analytical Methods

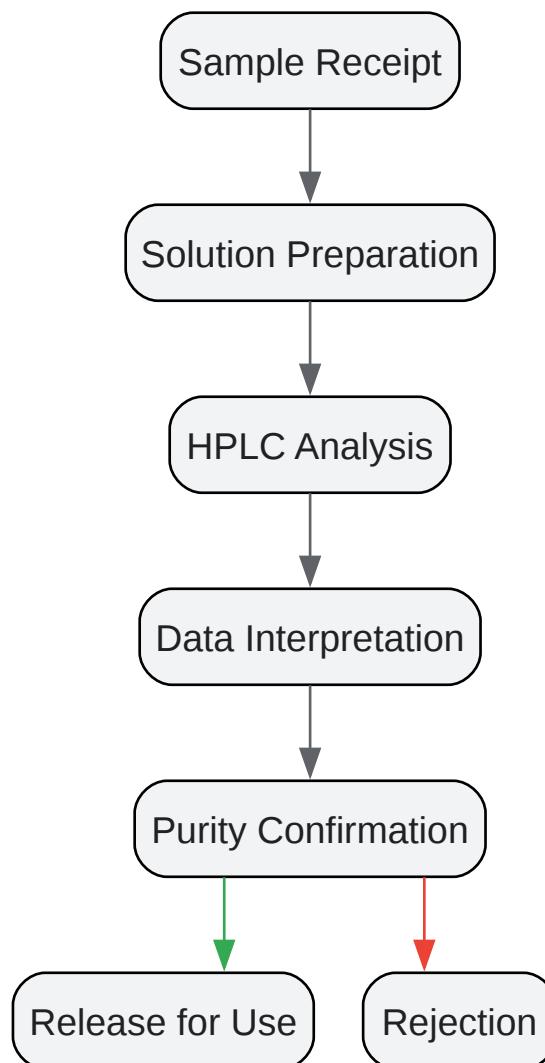
Ensuring the purity and identity of **(3-Chloro-5-(trifluoromethyl)pyridin-2-yl)methanol** is crucial for its use in research and development. Standard analytical techniques are employed for quality control.

Common Analytical Techniques

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure.
- High-Performance Liquid Chromatography (HPLC): To determine purity.
- Mass Spectrometry (MS): To confirm the molecular weight.

Experimental Protocol: Purity Determination by HPLC

- Preparation of Standard Solution: Accurately weigh approximately 10 mg of **(3-Chloro-5-(trifluoromethyl)pyridin-2-yl)methanol** reference standard and dissolve in a suitable solvent (e.g., acetonitrile) to a final concentration of 1 mg/mL.
- Preparation of Sample Solution: Prepare the sample solution in the same manner as the standard solution.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
 - Mobile Phase: A gradient of acetonitrile and water.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at a suitable wavelength (e.g., 254 nm).
- Analysis: Inject equal volumes of the standard and sample solutions into the chromatograph.
- Calculation: Compare the peak area of the main peak in the sample chromatogram to that of the standard chromatogram to determine the purity.

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